

Proper Disposal of JNJ-46356479: A Guide for Laboratory Professionals

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Compound of Interest

Compound Name: JNJ-46356479

Cat. No.: B608229

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This document provides essential guidance on the proper disposal procedures for **JNJ-46356479**, a selective and orally bioavailable mGlu2 receptor positive allosteric modulator. Adherence to these procedures is critical for maintaining laboratory safety and ensuring environmental compliance.

Chemical and Physical Properties

A summary of the key quantitative data for **JNJ-46356479** is presented below. This information is crucial for a comprehensive understanding of the compound's characteristics to inform safe handling and disposal.

Property	Value
CAS Number	1254979-66-2 (free base)
Molecular Formula	C22H22F5N5
Molecular Weight	451.45 g/mol
Appearance	Solid powder
Solubility	Soluble in DMSO
Storage	Short term (days to weeks): 0 - 4 °C, dry and dark. Long term (months to years): -20 °C.

Disposal Protocol

JNJ-46356479 is intended for research purposes and, while shipped as a non-hazardous chemical, should be handled and disposed of with the care due to all laboratory chemicals.^[1] The following step-by-step protocol should be followed for the disposal of unused **JNJ-46356479** and its containers.

Step 1: Assess the Waste Stream

- **Unused Product:** Unwanted or expired **JNJ-46356479** should be treated as chemical waste.
- **Contaminated Materials:** Any materials that have come into contact with **JNJ-46356479**, such as personal protective equipment (PPE), absorbent pads, and weighing papers, should be disposed of as contaminated solid waste.
- **Empty Containers:** Original containers of **JNJ-46356479** must be properly decontaminated before disposal.

Step 2: Segregation and Containment

- Do not mix **JNJ-46356479** waste with other chemical waste streams unless compatibility has been confirmed.
- Store all waste containing **JNJ-46356479** in designated, clearly labeled, and sealed containers.
- Use secondary containment for all liquid waste solutions to prevent spills.^[2]

Step 3: Disposal of Unused **JNJ-46356479**

- **Consult Institutional Guidelines:** Always prioritize your institution's specific hazardous waste disposal procedures. Contact your Environmental Health and Safety (EHS) department for guidance.^[2]
- **Chemical Waste Pickup:** Arrange for the collection of the **JNJ-46356479** waste by your institution's hazardous waste management service.

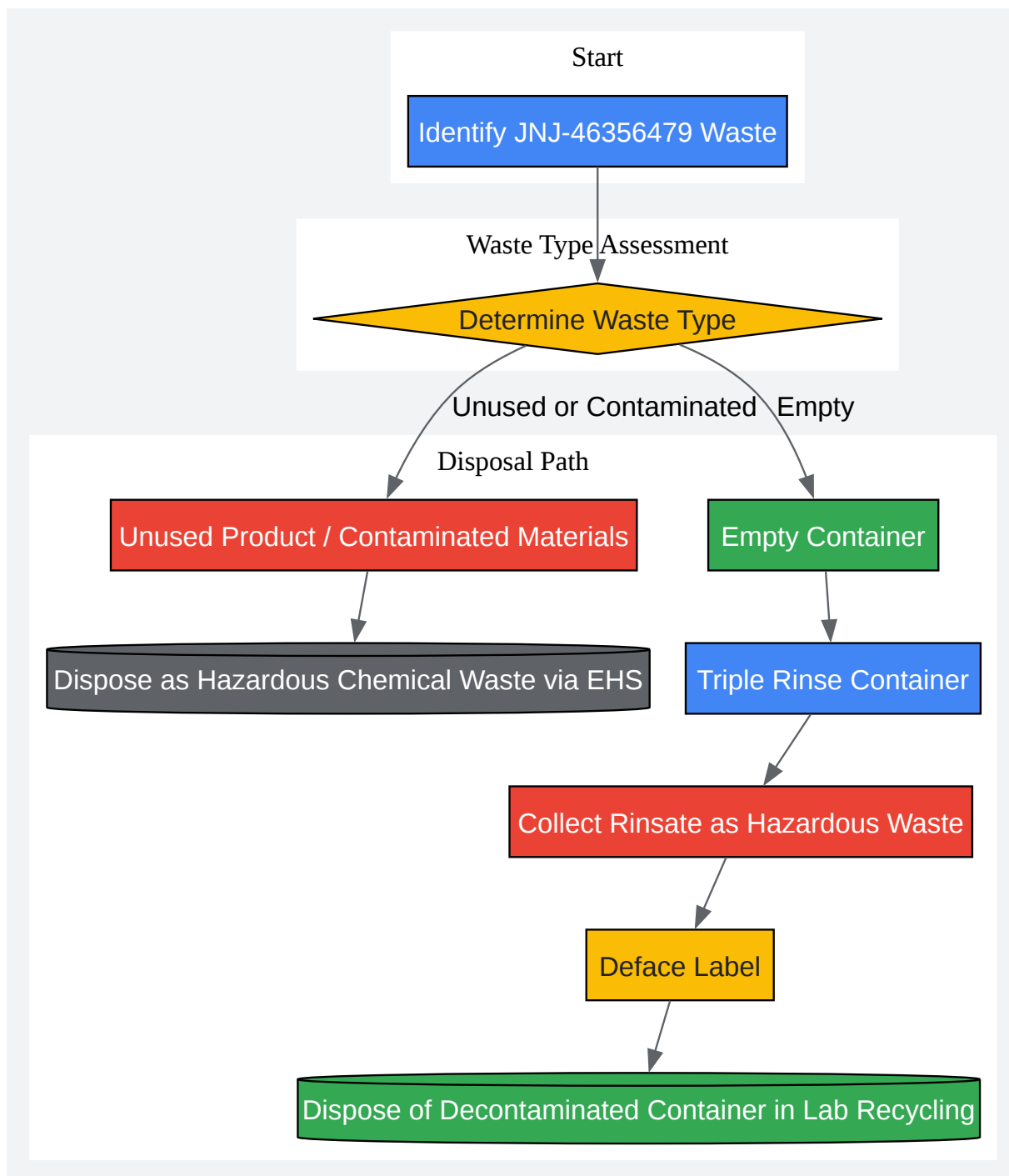
- DO NOT dispose of **JNJ-46356479** down the drain or in the regular trash.[2] Evaporation is not an acceptable method of disposal.[2]

Step 4: Decontamination of Empty Containers

- Triple Rinse: Thoroughly rinse the empty container with a suitable solvent (e.g., the solvent used to prepare the stock solution, or another appropriate solvent like ethanol or acetone) a minimum of three times.
- Collect Rinsate: The first rinse, and for highly toxic compounds, the first three rinses, must be collected and disposed of as hazardous chemical waste. Given that **JNJ-46356479** is a potent bioactive molecule, it is best practice to collect all rinsate as hazardous waste.
- Deface Label: Before disposing of the decontaminated container, completely remove or deface the original label to prevent misuse.
- Final Disposal: After decontamination, the container can typically be disposed of in the regular laboratory glass or plastic recycling, as per your institution's guidelines.

Disposal Decision Workflow

The following diagram outlines the decision-making process for the proper disposal of **JNJ-46356479** and associated materials.



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Caption: Disposal workflow for **JNJ-46356479**.

This guide is intended to provide a framework for the safe disposal of **JNJ-46356479**. Researchers, scientists, and drug development professionals are reminded to always consult their local regulations and institutional policies to ensure full compliance and safety.

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References

- 1. medkoo.com [medkoo.com]
- 2. Hazardous Waste Disposal Guide - Research Areas | Policies [policies.dartmouth.edu]
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